

(1,4-Dimethylpiperazin-2-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (1,4-Dimethylpiperazin-2-yl)methanol

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An In-Depth Technical Guide to (1,4-Dimethylpiperazin-2-yl)methanol

This technical guide provides comprehensive information on the molecular properties of **(1,4-Dimethylpiperazin-2-yl)methanol**, a key organic intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis who require detailed data on this compound.

Molecular and Physical Properties

(1,4-Dimethylpiperazin-2-yl)methanol, identified by the CAS Number 14675-44-6, is a substituted piperazine derivative featuring two methyl groups on the nitrogen atoms and a hydroxymethyl group at the 2-position of the piperazine ring. Its unique structure makes it a valuable building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical compounds.^[1]

Quantitative Data Summary

The fundamental molecular and physical properties of **(1,4-Dimethylpiperazin-2-yl)methanol** are summarized in the table below for easy reference.

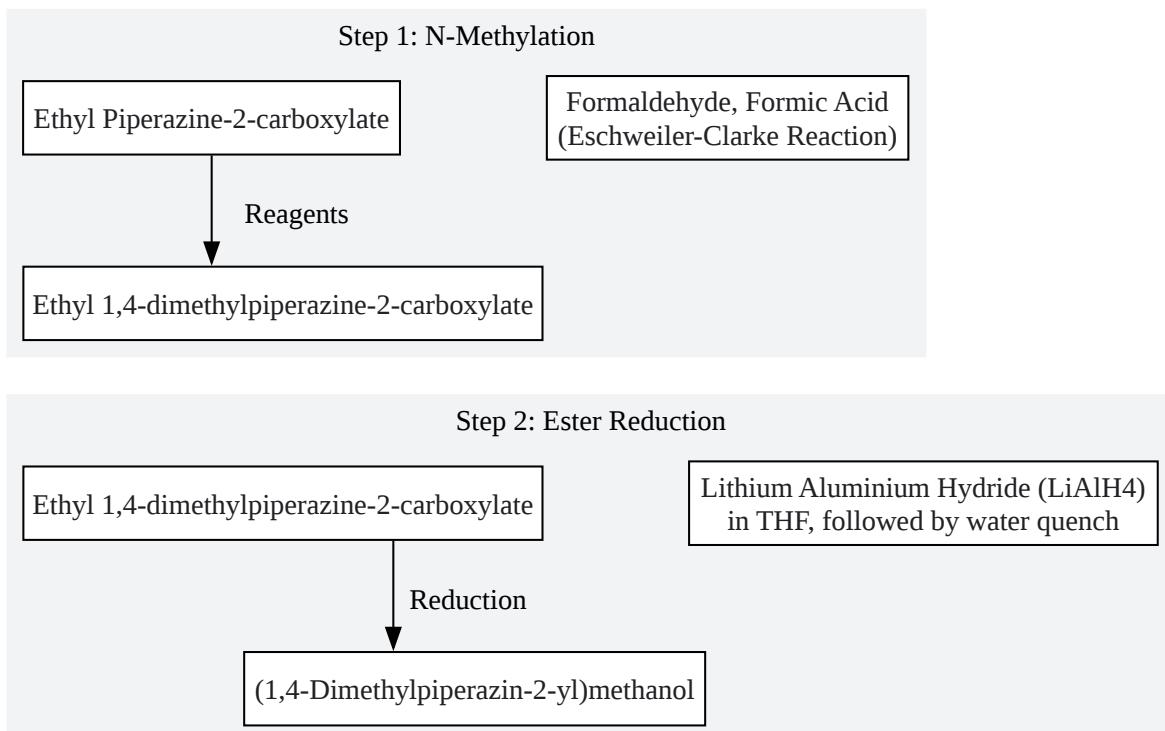
Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₆ N ₂ O	[2]
Molecular Weight	144.218 g/mol	[2]
CAS Number	14675-44-6	[2]
Appearance	Yellow Liquid	[1]
Boiling Point	195.6°C	[1]
Density	0.98 g/cm ³	[1]
Flash Point	70.3°C	[1]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **(1,4-Dimethylpiperazin-2-yl)methanol** are not readily available in peer-reviewed literature, a plausible and logical synthetic route can be constructed based on well-established organic chemistry transformations. The proposed pathway involves a two-step process starting from a suitable piperazine-2-carboxylate derivative.

Proposed Synthetic Pathway

A logical approach to the synthesis of **(1,4-Dimethylpiperazin-2-yl)methanol** involves the N-methylation of a piperazine-2-carboxylate ester, followed by the reduction of the ester to the corresponding primary alcohol.



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Caption: Proposed two-step synthesis of **(1,4-Dimethylpiperazin-2-yl)methanol**.

Detailed Methodologies

The following are generalized experimental protocols for the key transformations in the proposed synthetic route.

Step 1: Synthesis of Ethyl 1,4-dimethylpiperazine-2-carboxylate via Eschweiler-Clarke Reaction

The Eschweiler-Clarke reaction is a well-established method for the methylation of primary and secondary amines using an excess of formic acid and formaldehyde.

- Reaction: To a solution of ethyl piperazine-2-carboxylate, formic acid and formaldehyde are added. The reaction mixture is then heated to drive the reaction to completion.

- Procedure: Ethyl piperazine-2-carboxylate is dissolved in a suitable solvent. Formic acid and an aqueous solution of formaldehyde are added sequentially. The mixture is heated under reflux until the reaction is complete, as monitored by an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature and made basic by the addition of a suitable base, such as sodium hydroxide solution. The aqueous layer is then extracted with an organic solvent (e.g., dichloromethane or ethyl acetate). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), filtered, and concentrated under reduced pressure to yield the crude product, which can be purified by distillation or column chromatography.

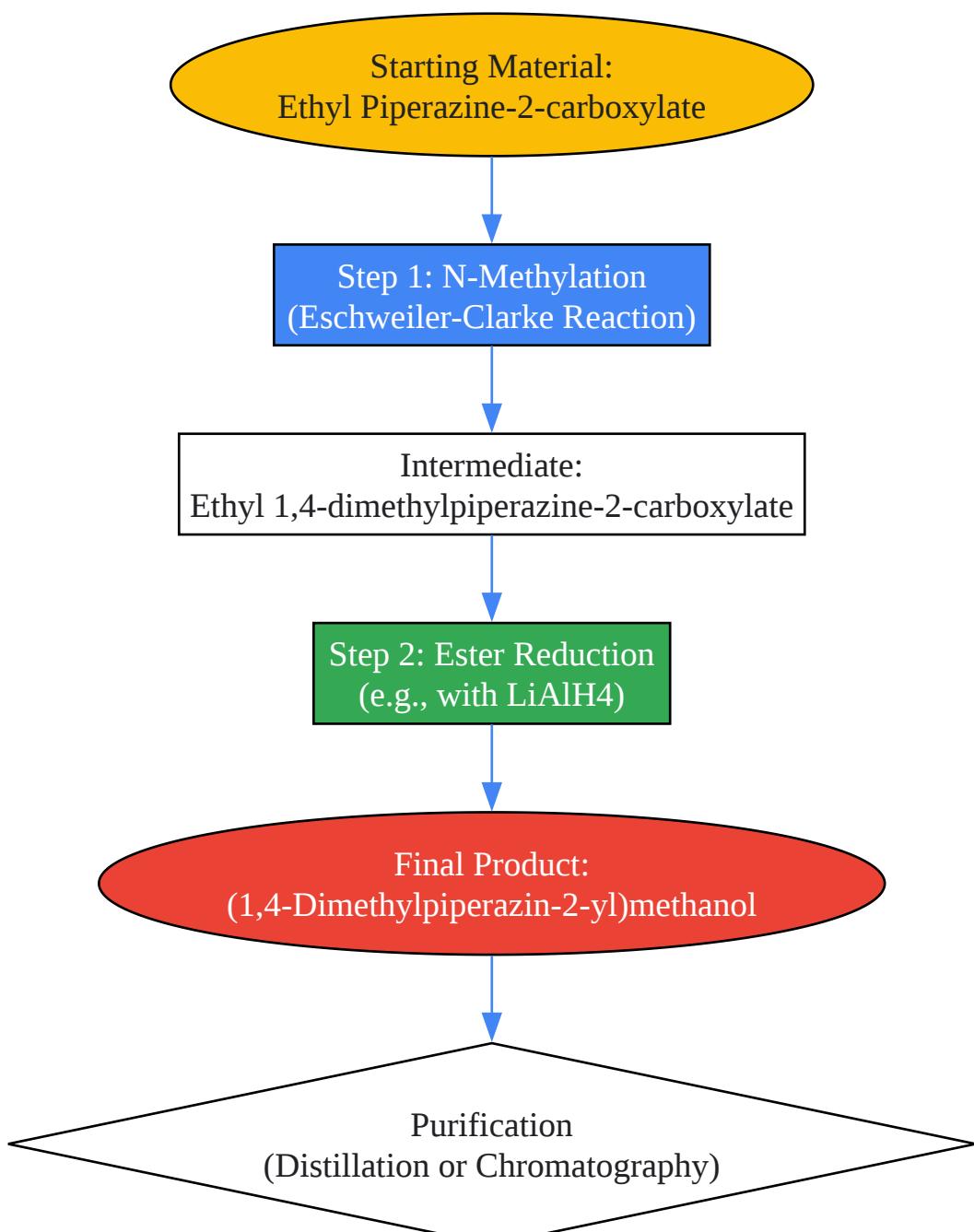
Step 2: Synthesis of **(1,4-Dimethylpiperazin-2-yl)methanol** via Ester Reduction

The reduction of the ester functional group to a primary alcohol can be achieved using a strong reducing agent like lithium aluminium hydride (LiAlH_4).

- Reaction: The ethyl ester of 1,4-dimethylpiperazine-2-carboxylate is reduced to the corresponding primary alcohol using LiAlH_4 .
- Procedure: To a solution of lithium aluminium hydride in an anhydrous ether solvent, such as tetrahydrofuran (THF), under an inert atmosphere (e.g., nitrogen or argon), a solution of ethyl 1,4-dimethylpiperazine-2-carboxylate in the same solvent is added dropwise at a reduced temperature (e.g., 0 °C). After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete.
- Work-up: The reaction is carefully quenched by the sequential addition of water, followed by a sodium hydroxide solution, and then more water. The resulting precipitate is filtered off, and the filtrate is dried and concentrated under reduced pressure to afford the final product, **(1,4-Dimethylpiperazin-2-yl)methanol**. Further purification can be achieved through distillation or column chromatography if necessary.

Logical Relationships in Synthesis

The synthesis of **(1,4-Dimethylpiperazin-2-yl)methanol** is a sequential process where the successful completion of each step is crucial for the overall outcome. The logical flow of this process is depicted in the diagram below.



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Caption: Logical workflow for the synthesis of **(1,4-Dimethylpiperazin-2-yl)methanol**.

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